

Silver p-toluenesulfonate molecular weight and formula

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Compound of Interest

Compound Name: *Silver p-toluenesulfonate*

Cat. No.: *B096825*

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In-Depth Technical Guide to Silver p-Toluenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **silver p-toluenesulfonate** (silver tosylate), a versatile reagent in organic chemistry.

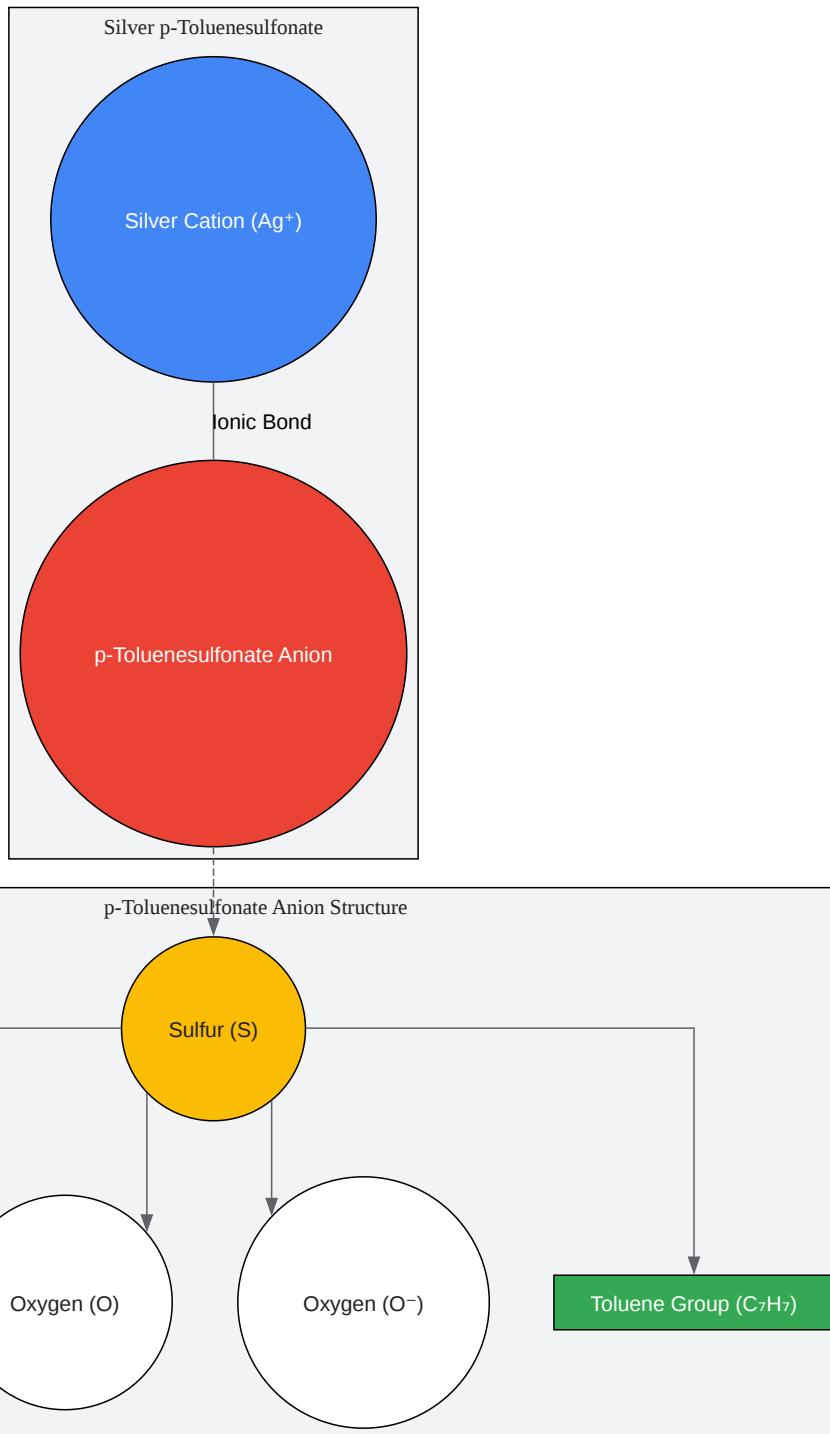
Core Properties of Silver p-Toluenesulfonate

Silver p-toluenesulfonate is an organosilver compound valued for its utility in facilitating nucleophilic substitution reactions. It is a white to light-grey crystalline solid. The quantitative properties of the compound are summarized below.

Property	Data
Molecular Formula	C ₇ H ₇ AgO ₃ S
Molecular Weight	279.06 g/mol
CAS Number	16836-95-6
Appearance	White to light-grey crystalline powder/solid
Solubility	Soluble in water, moderately soluble in polar organic solvents (e.g., acetonitrile, acetone)
Synonyms	Silver tosylate, p-Toluenesulfonic acid silver salt

Molecular Structure and Composition

Silver p-toluenesulfonate is an ionic compound formed from a silver(I) cation (Ag⁺) and a p-toluenesulfonate anion (CH₃C₆H₄SO₃⁻). The structure of the anion is central to its chemical utility.



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Caption: Logical breakdown of **Silver p-Toluenesulfonate** into its constituent ions and the structure of the p-toluenesulfonate anion.

Experimental Protocols

Detailed methodologies for the synthesis of **silver p-toluenesulfonate** and its application in the conversion of alkyl halides are provided below.

Protocol 1: Synthesis of Silver p-Toluenesulfonate via Metathesis

This protocol describes the synthesis of **silver p-toluenesulfonate** from silver nitrate and sodium p-toluenesulfonate, a common and efficient precipitation method.

Materials:

- Silver nitrate (AgNO_3)
- Sodium p-toluenesulfonate (NaOTs)
- Distilled water
- Stir plate and magnetic stir bar
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or desiccator

Procedure:

- Prepare Reactant Solutions: Prepare equimolar aqueous solutions of silver nitrate and sodium p-toluenesulfonate in separate flasks using distilled water. A 1:1 molar ratio is optimal for this reaction.
- Reaction: While stirring the sodium p-toluenesulfonate solution at room temperature (20-25°C), slowly add the silver nitrate solution. A white precipitate of **silver p-toluenesulfonate** will form immediately.

- Digestion: Continue stirring the mixture for 10-15 minutes to ensure the reaction goes to completion.
- Isolation: Isolate the precipitate by vacuum filtration. Wash the collected solid with a small amount of cold distilled water to remove any soluble impurities, such as sodium nitrate.
- Drying: Dry the purified **silver p-toluenesulfonate** in an oven at a moderate temperature or in a desiccator, protected from light, as silver salts are often light-sensitive.

Protocol 2: Conversion of an Alkyl Bromide to an Alkyl Tosylate

This protocol details a general procedure for the conversion of an alkyl bromide to its corresponding tosylate using **silver p-toluenesulfonate**. This reaction is particularly useful when traditional methods with tosyl chloride are not suitable.

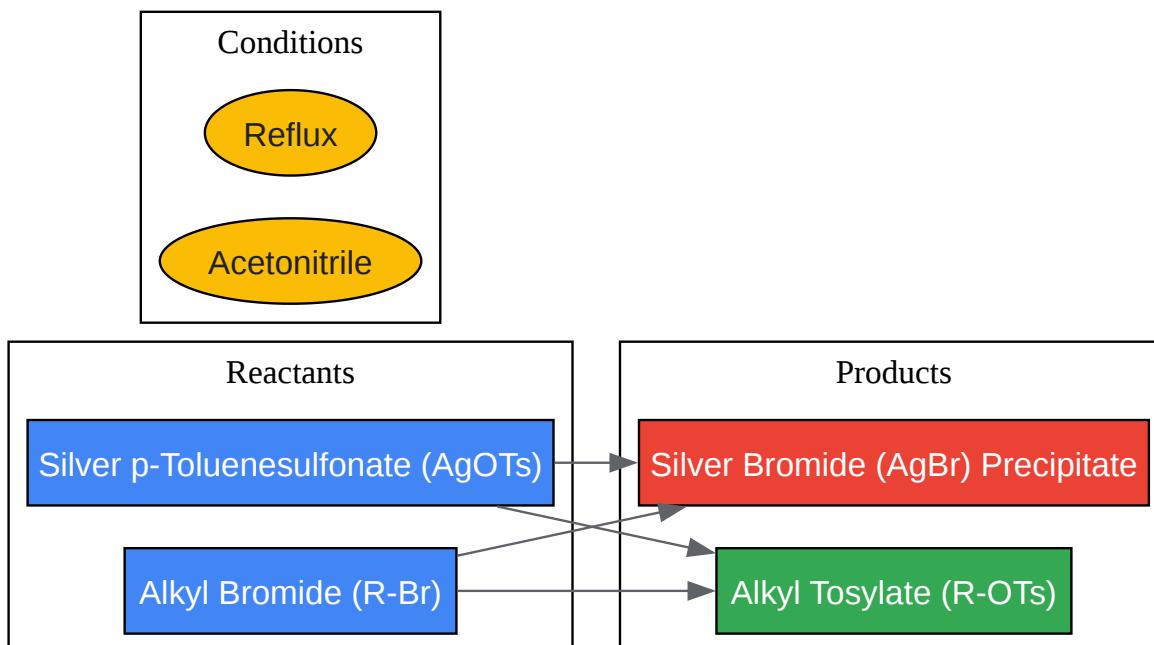
Materials:

- Alkyl bromide (e.g., 1-bromobutane)
- **Silver p-toluenesulfonate** (AgOTs)
- Acetonitrile (anhydrous)
- Round-bottom flask
- Reflux condenser
- Stir plate and magnetic stir bar
- Filtration apparatus

Procedure:

- Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the alkyl bromide in anhydrous acetonitrile.

- Addition of Reagent: Add a stoichiometric equivalent of **silver p-toluenesulfonate** to the solution.
- Reaction: Heat the mixture to reflux with stirring. The reaction progress can be monitored by the formation of a precipitate, which is the insoluble silver bromide (AgBr). The precipitation of the silver halide is the driving force for the reaction.
- Completion and Workup: Once the reaction is complete (as determined by an appropriate method like TLC or GC-MS), cool the mixture to room temperature.
- Isolation: Filter the reaction mixture to remove the precipitated silver bromide.
- Purification: The filtrate, containing the desired alkyl tosylate, can then be concentrated under reduced pressure. Further purification of the product can be achieved by recrystallization or column chromatography.



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Caption: Experimental workflow for the conversion of an alkyl bromide to an alkyl tosylate using **silver p-toluenesulfonate**.

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